

1-(2-Ethylhexyl)-1H-pyrazol-4-amine: Proper Disposal Procedures

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Compound of Interest

Compound Name: 1-(2-Ethylhexyl)-1H-pyrazol-4-amine

CAS No.: 1240580-12-4

Cat. No.: B6331731

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Executive Directive

Do NOT dispose of **1-(2-Ethylhexyl)-1H-pyrazol-4-amine** down the drain.^[1]

This compound is an organic amine with significant lipophilicity. While it is not a federally P-listed or U-listed waste under RCRA (Resource Conservation and Recovery Act), it poses specific environmental risks—primarily aquatic toxicity—and must be managed as Hazardous Chemical Waste.^[1]

Immediate Disposal Profile:

- Waste Stream: Organic Liquid Waste (Non-Halogenated preferred, unless mixed).^[1]
- Disposal Method: High-Temperature Incineration.
- Key Incompatibility: Do not mix with strong acids, acid chlorides, or strong oxidizers in the waste container to prevent exothermic reactions or toxic fume generation.^[1]

Chemical Safety Profile & Hazard Identification

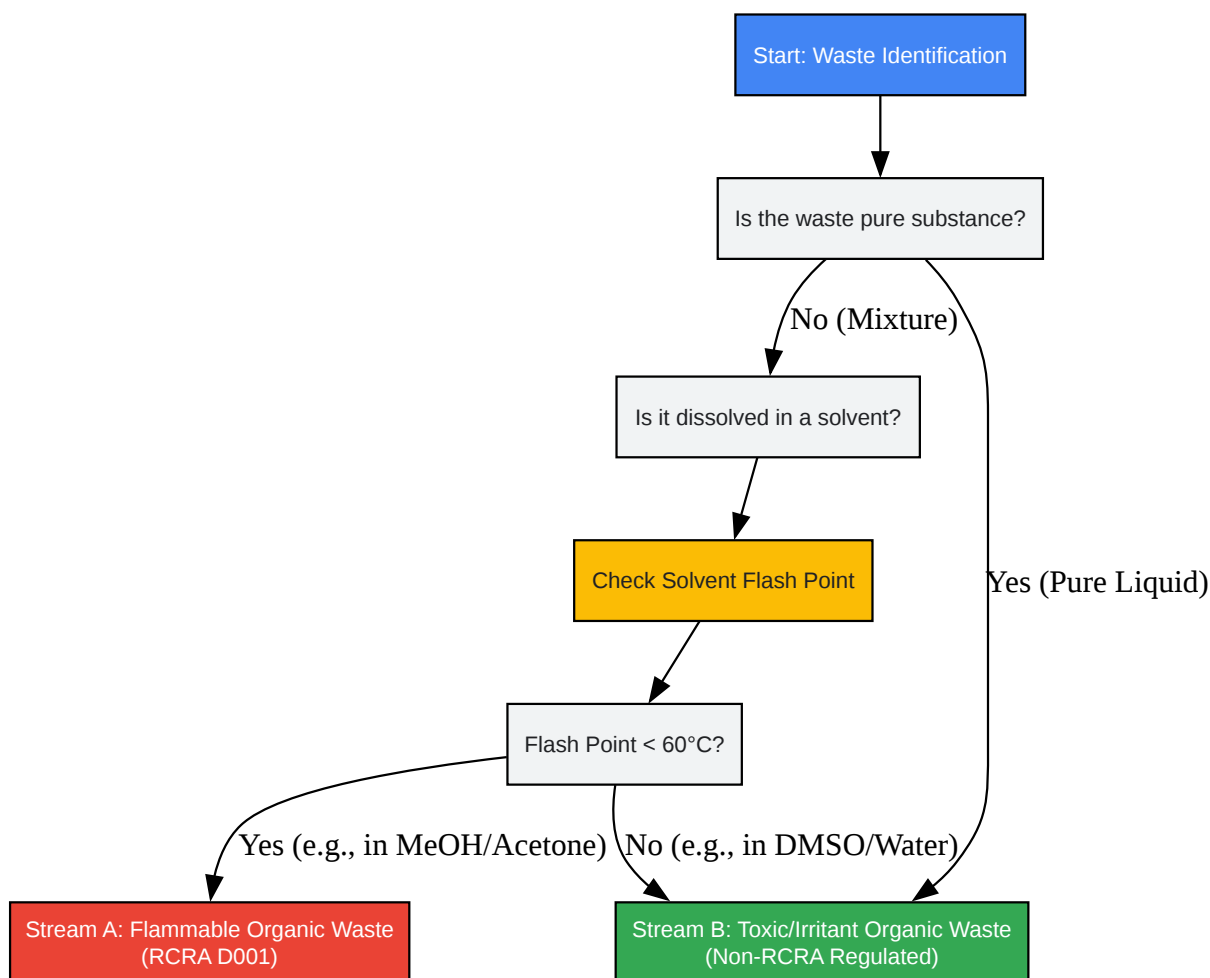
Before initiating disposal, you must validate the material's properties to ensure compatibility with your facility's waste stream.[\[1\]](#)

Property	Specification	Operational Implication
Chemical Name	1-(2-Ethylhexyl)-1H-pyrazol-4-amine	Primary identifier for waste tags. [1]
CAS Number	1240580-12-4	Use this for specific SDS verification.
Physical State	Liquid (Viscous)	Requires leak-proof secondary containment.
Flash Point	> 100°C (Estimated)*	Likely not D001 (Ignitable), but treat as combustible.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H400/H410 (Aquatic Tox.)	Requires full PPE; strictly no drain release.
RCRA Status	Non-Listed (Not P or U)	Classify as "Non-RCRA Regulated Hazardous Waste" unless characteristic (D001-D003).

*Note: Flash points for heavy alkyl-amines often exceed 100°C. However, if the substance is in solution with a flammable solvent (e.g., Methanol), the solvent dictates the flammability classification (D001).[\[1\]](#)

Waste Characterization Protocol (Self-Validating System)

To ensure regulatory compliance, follow this logic flow to determine the correct waste stream. This system prevents misclassification that could lead to regulatory fines or safety incidents.



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Figure 1: Decision logic for assigning the correct waste stream based on flammability characteristics.

Step-by-Step Disposal Procedures

A. Liquid Waste Disposal (Primary Method)

Use this protocol for the pure liquid amine or reaction mixtures.

- **Select Container:** Use a chemically resistant High-Density Polyethylene (HDPE) or amber glass container. Ensure the cap has a chemically resistant liner (PTFE).

- Segregation:
 - COMPATIBLE: Other organic amines, non-halogenated solvents (Ethanol, DMSO, Toluene), basic solutions.[\[1\]](#)
 - INCOMPATIBLE: Do NOT add to containers holding strong acids (HCl, H₂SO₄), acid anhydrides, or acyl chlorides.[\[1\]](#) This will generate heat and potentially toxic vapors.
- Transfer: Pour the liquid into the container using a funnel to prevent drips. Leave at least 10% headspace for expansion.
- Labeling:
 - Attach a hazardous waste tag immediately.
 - Check "Toxic" and "Irritant".
 - If mixed with flammable solvents, check "Ignitable".[\[1\]](#)
 - Explicitly write: "Contains **1-(2-Ethylhexyl)-1H-pyrazol-4-amine** (Aminopyrazole) - High Aquatic Toxicity."[\[1\]](#)

B. Solid Waste Disposal

Use this protocol for contaminated gloves, paper towels, or pipette tips.[\[1\]](#)

- Collection: Place all contaminated solids into a clear, 6-mil polyethylene hazardous waste bag.
- Double Bagging: If the debris is heavily soaked or odorous, double-bag the waste to prevent permeation.[\[1\]](#)
- Labeling: Tag the bag as "Solid Hazardous Waste" contaminated with organic amines.
- Disposal: Tie the bag securely (gooseneck tie) and place it in the designated solid waste drum for incineration.

Spill Response Protocol

In the event of a spill outside of a fume hood, execute the "Isolate, Neutralize, Absorb" protocol immediately.^[1]



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Figure 2: Operational workflow for managing accidental releases of aminopyrazoles.

Critical Note on Cleaning Agents: After absorbing the bulk liquid, wipe the surface with a mild soap and water solution. Avoid using bleach (sodium hypochlorite) immediately, as hypochlorites can react with amines to form chloramines, which are toxic and volatile.^[1]

Professional Disposal Services

For bulk disposal (quantities > 1 Liter) or expired inventory, do not treat in-house.^[1] Contact a licensed hazardous waste transporter (e.g., Veolia, Clean Harbors, Stericycle).^[1]

Required Transport Classification (DOT/IATA): If the pure substance is shipped for disposal, it likely falls under Class 9 due to aquatic toxicity.

- UN Number: UN 3082
- Proper Shipping Name: Environmentally hazardous substance, liquid, n.o.s. (**1-(2-Ethylhexyl)-1H-pyrazol-4-amine**)^[1]
- Hazard Class: 9
- Packing Group: III

Always consult the specific Safety Data Sheet (SDS) from your vendor (e.g., ChemScene, Enamine) for the exact transport classification, as it may vary by purity and isomer.^[1]

References

- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2024). Compound Summary: Aminopyrazoles and Aquatic Toxicity Data. Retrieved from [\[Link\]](#)

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Sources

- [1. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
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